

# Acetylactrylodinol in Traditional Chinese Medicine: A Technical Guide

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## Compound of Interest

Compound Name: *Acetylactrylodinol*

Cat. No.: *B2446906*

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## Abstract

**Acetylactrylodinol** is a polyacetylene compound isolated from the rhizomes of *Atractylodes lancea* and *Atractylodes macrocephala*, perennial herbs widely utilized in Traditional Chinese Medicine (TCM) for the treatment of digestive disorders, rheumatic diseases, and other ailments. While its direct therapeutic applications are still under investigation, its presence in these medicinally significant plants warrants a thorough examination of its biochemical properties and potential pharmacological activities. This technical guide provides a comprehensive overview of **Acetylactrylodinol**, including its isolation, chemical properties, and a review of the biological activities of closely related compounds found in *Atractylodes* species. Detailed experimental protocols and quantitative data are presented to facilitate further research and drug development efforts.

## Introduction

The genus *Atractylodes* holds a significant place in Traditional Chinese Medicine, with the rhizomes of species such as *Atractylodes lancea* and *Atractylodes macrocephala* being used for centuries to treat a variety of conditions.[1][2] These plants are known to contain a diverse array of bioactive compounds, including sesquiterpenoids and polyacetylenes, which are believed to contribute to their therapeutic effects.[3] **Acetylactrylodinol** is one such polyacetylene that has been identified in these plants.[4][5] This document aims to provide an

in-depth technical resource on **Acetylactrylodinol** for researchers and professionals in the field of drug discovery and development.

## Phytochemistry and Isolation

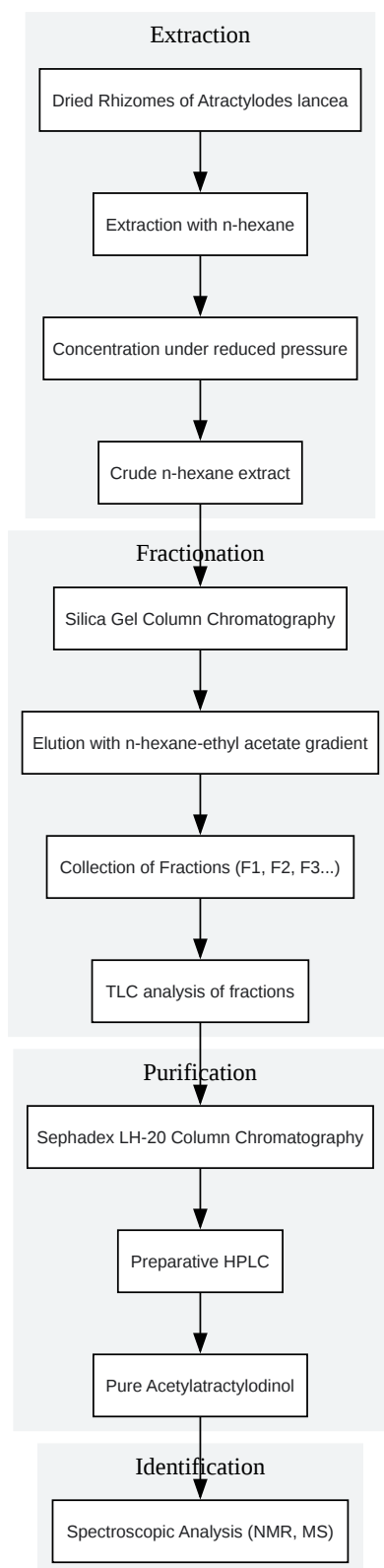
### Source and Chemical Properties

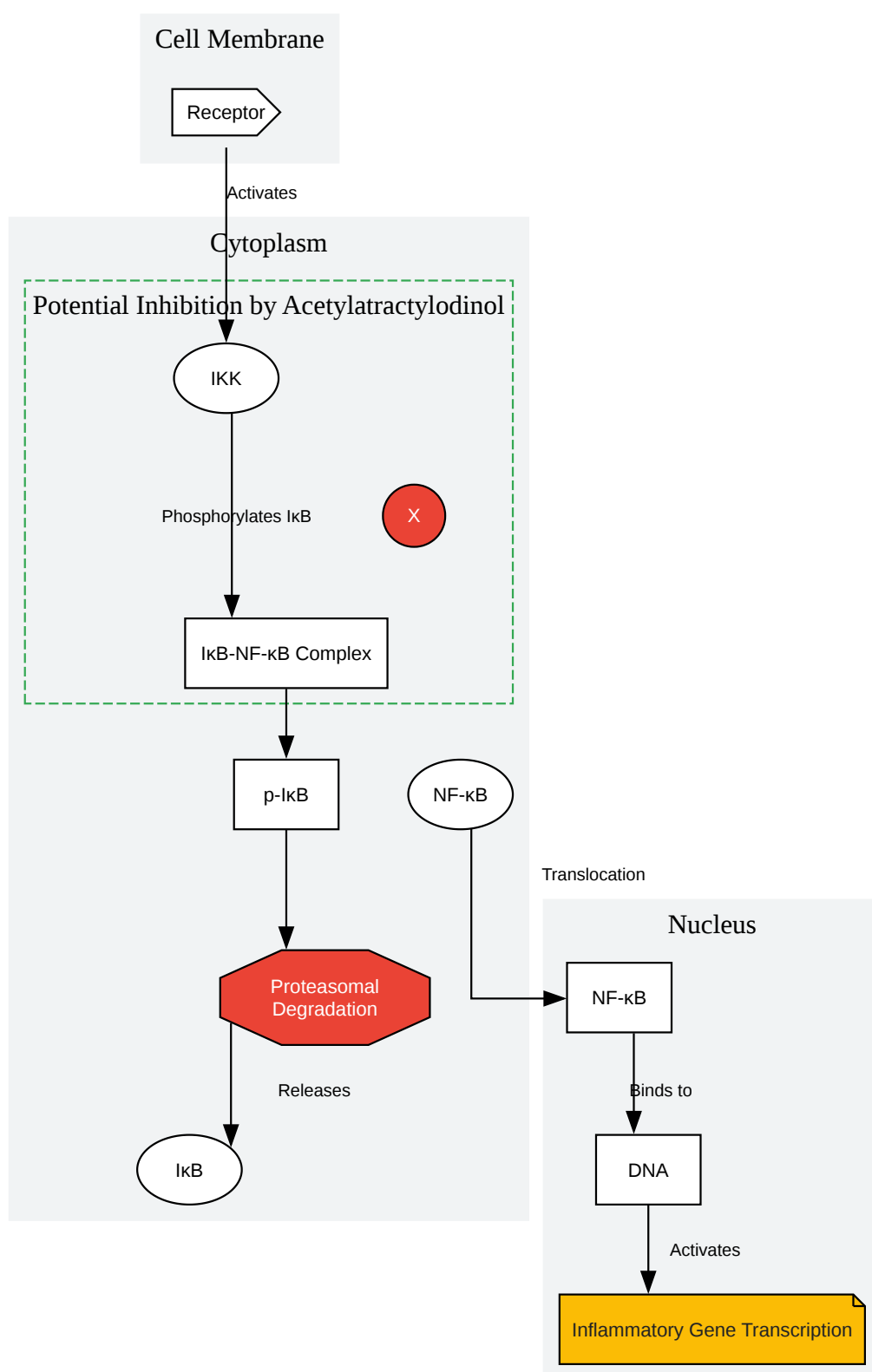
**Acetylactrylodinol** is a naturally occurring polyacetylene found in the rhizomes of *Atractylodes lancea*.<sup>[4][5]</sup> Its chemical structure and properties are summarized in the table below.

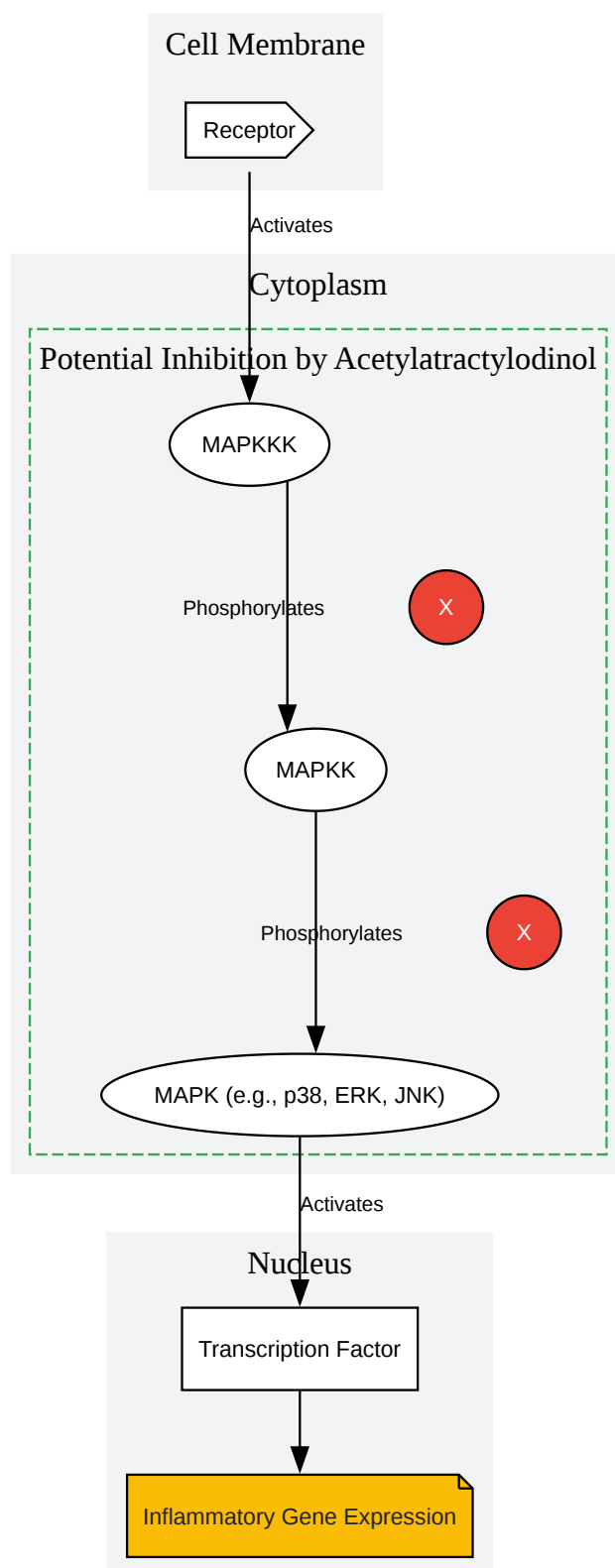
Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>3</sub>	<sup>[5]</sup>
Molecular Weight	240.25 g/mol	<sup>[5]</sup>
IUPAC Name	[(2E,8E)-9-(furan-2-yl)nona-2,8-dien-4,6-diynyl] acetate	<sup>[5]</sup>
CAS Number	61582-39-6	<sup>[5]</sup>

## Experimental Protocol: Isolation of Acetylactrylodinol

While a detailed, step-by-step protocol for the specific isolation of **Acetylactrylodinol** is not extensively documented in publicly available literature, a general methodology can be inferred from phytochemical studies of *Atractylodes lancea*. The following is a representative workflow based on common practices for isolating polyacetylenes from plant material.







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